

Physicochemical Properties of Avanafil-d4

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Compound of Interest

Compound Name: Avanafil-d4

Cat. No.: B12364644

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The fundamental molecular characteristics of **Avanafil-d4** are summarized in the table below. This data is critical for the accurate preparation of standards and the interpretation of analytical results.

Property	Value
Chemical Formula	C ₂₃ H ₂₂ D ₄ ClN ₇ O ₃ [1][2][3]
Molecular Weight	487.98 g/mol [2][3]
Chemical Name	(S)-4-((3-chloro-4-methoxybenzyl)amino)-2-(2-(hydroxymethyl-d2)pyrrolidin-1-yl-5,5-d2)-N-(pyrimidin-2-ylmethyl)pyrimidine-5-carboxamide[2][3]

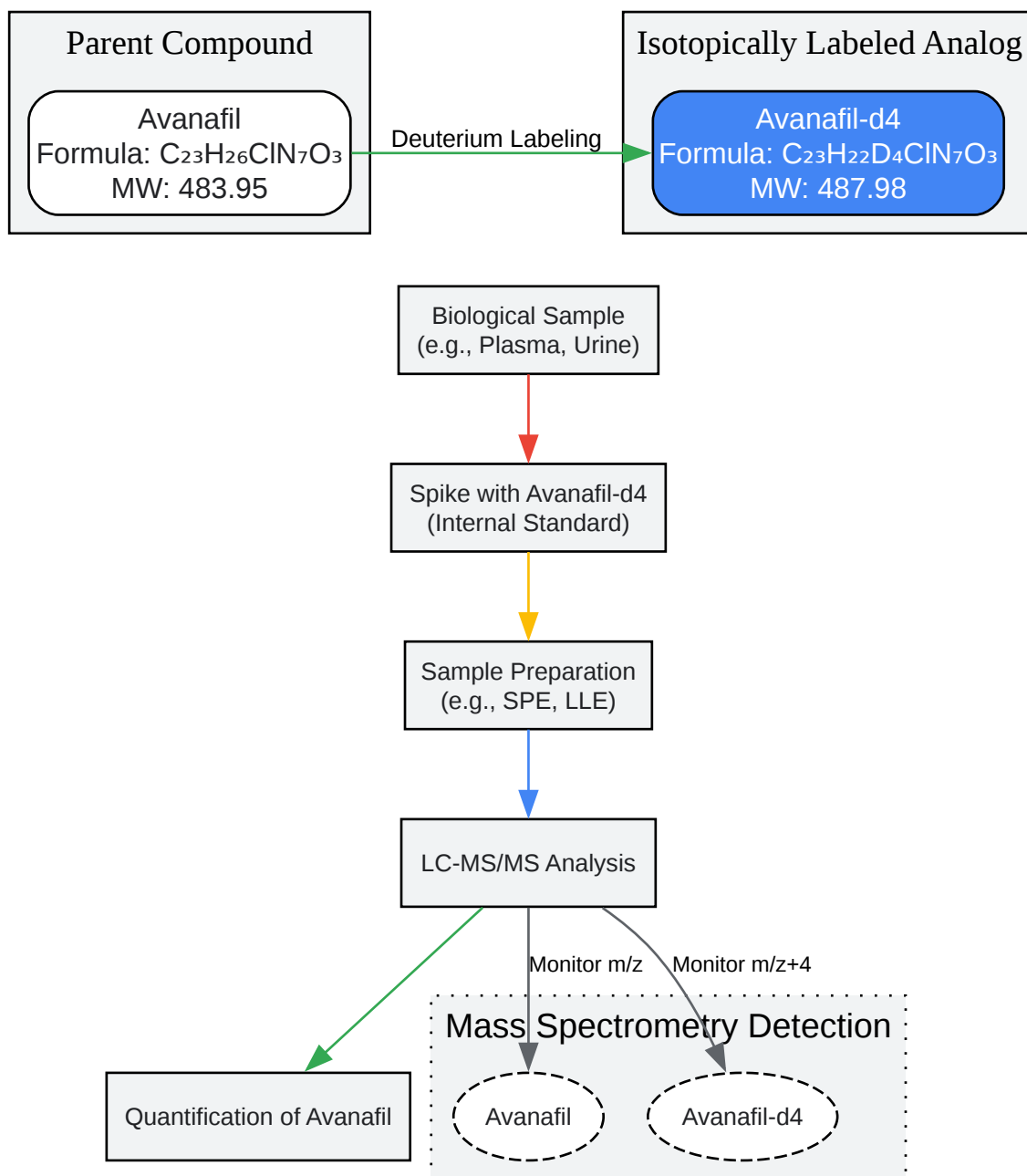
Unlabeled Avanafil: A Comparative Reference

For contextual understanding and comparative analysis, the corresponding properties of the unlabeled Avanafil are provided.

Property	Value
Chemical Formula	C ₂₃ H ₂₆ ClN ₇ O ₃ [4][5]
Molecular Weight	483.95 g/mol [2][5]

Logical Relationship: Isotopic Labeling

The primary distinction between Avanafil and **Avanafil-d4** lies in the isotopic substitution of four hydrogen atoms with deuterium. This modification is fundamental to its utility as an internal standard in mass spectrometry-based bioanalytical methods. The following diagram illustrates this relationship.



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References

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